

Personal protective equipment for handling Navitoclax Dihydrochloride

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Compound of Interest

Compound Name: Navitoclax Dihydrochloride

Cat. No.: B10858631

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Essential Safety and Handling of Navitoclax Dihydrochloride

Navitoclax Dihydrochloride is a potent Bcl-2 family protein inhibitor used in cancer research. [1][2] Due to its potential hazards, including irritation to the skin, eyes, and respiratory tract, and possible harm if inhaled, ingested, or absorbed through the skin, stringent safety protocols are imperative for its handling and disposal. [3][4] This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **Navitoclax Dihydrochloride**, a comprehensive approach to personal protection is crucial. The following table summarizes the recommended PPE based on various safety data sheets.

Activity	Required Personal Protective Equipment	Reference
Routine Handling (in a ventilated area or fume hood)	- Gloves: Chemical-resistant nitrile, polyurethane, or neoprene gloves.[5] Vinyl gloves are not recommended. [5] Double gloving is recommended for handling hazardous drugs.[6]	[4][5][7]
	- Eye Protection: Chemical safety goggles or a face shield. [4][7]	
	- Lab Coat/Gown: An impermeable, long-sleeved lab coat or gown with closed cuffs. [8]	
	- Respiratory Protection: A NIOSH/MSHA-approved respirator is recommended, especially if not handling in a fume hood.[7]	[7]
Spill or Accidental Release	- Gloves: Heavy rubber gloves. [3][7]	[3][7]
	- Respiratory Protection: NIOSH-approved self-contained breathing apparatus. [3][7]	
	- Protective Clothing: Complete protective clothing. [3]	

Hazard Mitigation and Handling Procedures

Engineering Controls:

- Always handle **Navitoclax Dihydrochloride** in a well-ventilated area, preferably within a laboratory fume hood.[\[3\]](#)[\[7\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[7\]](#)

Safe Handling Practices:

- Avoid inhalation of dust and aerosols.[\[4\]](#)
- Prevent contact with skin and eyes.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage and Disposal Plan

Storage:

- Store **Navitoclax Dihydrochloride** in a tightly sealed container.[\[3\]](#)[\[4\]](#)
- Long-term storage should be at -20°C in a well-ventilated place, protected from light.[\[3\]](#)[\[9\]](#)

Disposal:

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.[\[3\]](#)
- Contaminated materials should be disposed of at an authorized waste management facility.
[\[3\]](#)

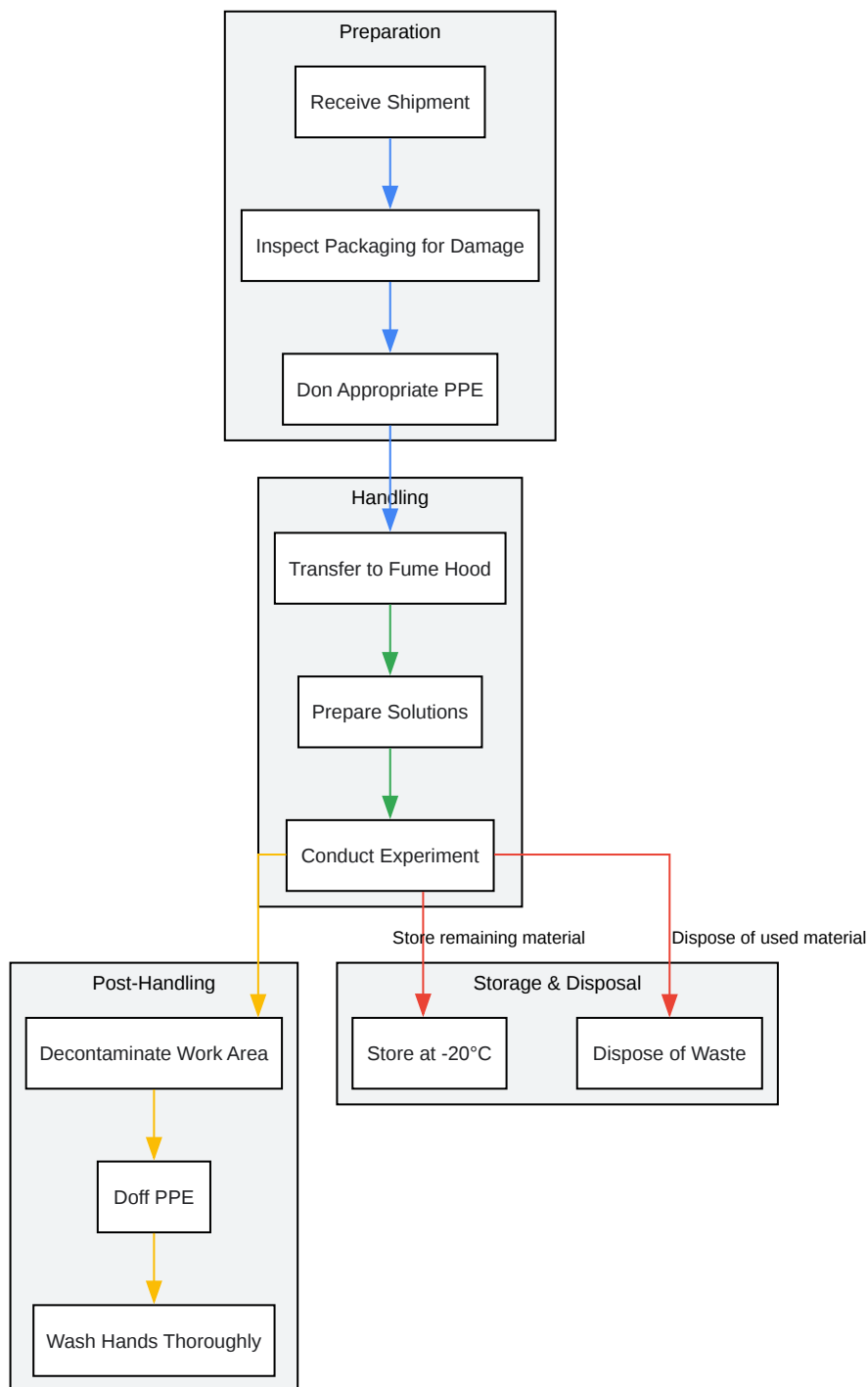
Emergency Procedures

Exposure Scenario	First Aid Measures	Reference
Inhalation	Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention. [3][7]	[3][7]
Skin Contact	Remove contaminated clothing and wash the affected skin area with copious amounts of soap and water.[3][4] Seek medical attention if irritation persists.[3]	[3][4]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids apart.[10] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention. [3][4]	[3][4][10]
Ingestion	If the person is conscious, wash out their mouth with water.[3][7] Do not induce vomiting.[4] Seek immediate medical attention.[3][4]	[3][4][7]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural workflow for safely handling **Navitoclax Dihydrochloride** from receipt to disposal.

Safe Handling Workflow for Navitoclax Dihydrochloride



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Caption: Workflow for handling **Navitoclax Dihydrochloride**.

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